

An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Diethoxymethyl)benzaldehyde

Cat. No.: B1630343

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Diethoxymethyl)benzaldehyde**, a versatile chemical intermediate. It includes a detailed summary of its synonyms and trade names, key quantitative data, and an experimental protocol for a common synthetic transformation.

Chemical Identity and Nomenclature

4-(Diethoxymethyl)benzaldehyde is an aromatic aldehyde containing a diethyl acetal protective group. This structure makes it a valuable building block in multi-step organic synthesis, allowing for selective reactions at other positions of the molecule before deprotection of the aldehyde functionality.^[1] Its various identifiers are crucial for accurate sourcing and regulatory compliance.

Synonyms and Trade Names

The compound is known by a variety of names across different suppliers and databases. These are summarized in the table below for easy reference.

Type	Name
IUPAC Name	4-(Diethoxymethyl)benzaldehyde
Synonyms	Terephthalaldehyde mono(diethyl acetal)
	Terephthalaldehyde diethyl acetal
	Benzaldehyde, 4-(diethoxymethyl)-
	4-Formylbenzaldehyde diethyl acetal
	Terephthaldialdehyde monodiethyl acetal
Trade Names	Aldrich-274860
TCI T1401	
CAS Number	81172-89-6
MDL Number	MFCD00010217
Beilstein Registry	4293872

Molecular and Structural Information

A clear understanding of the molecular and structural properties of **4-(Diethoxymethyl)benzaldehyde** is essential for its application in chemical synthesis.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Canonical SMILES	CCOC(C1=CC=C(C=C1)C=O)OCC
InChI	InChI=1S/C12H16O3/c1-3-14-12(15-4-2)11-7-5-10(9-13)6-8-11/h5-9,12H,3-4H2,1-2H3

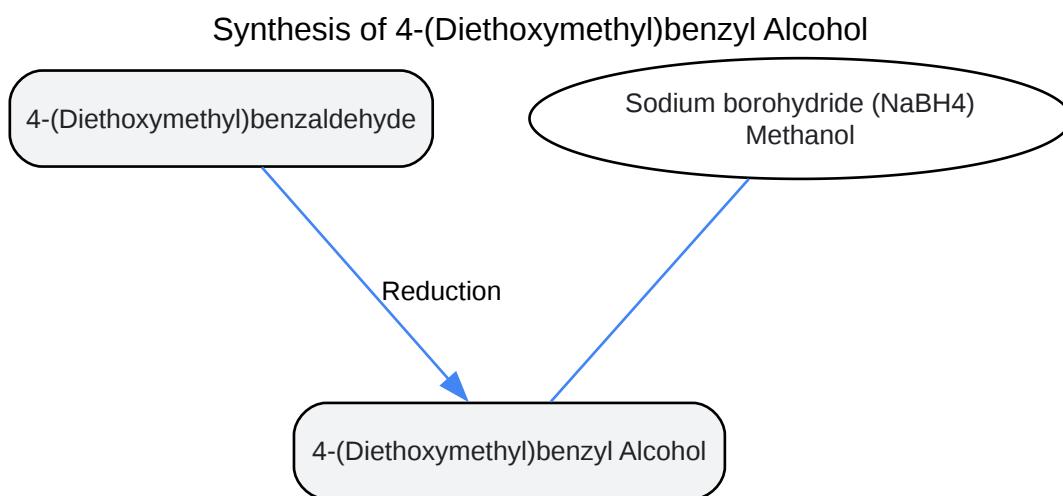
Physicochemical Properties

The physical and chemical properties of **4-(Diethoxymethyl)benzaldehyde** are critical for designing reaction conditions, purification procedures, and for ensuring safe handling and storage.

Property	Value
Appearance	Clear, colorless to light yellow liquid
Purity	Typically ≥97%
Density	1.047 g/mL at 25 °C (lit.)
Boiling Point	89-93 °C at 7 mmHg
Refractive Index	n _{20/D} 1.506 (lit.)
Solubility	Soluble in alcohol, chlorinated solvents, and toluene. Decomposes in water.
Storage	Keep in a dark place, sealed in dry, room temperature.

Synthesis and Reactions

4-(Diethoxymethyl)benzaldehyde is a key intermediate in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.^{[1][2]} A common reaction is the reduction of the aldehyde group to an alcohol, yielding 4-(diethoxymethyl)benzyl alcohol.^{[3][4]}



[Click to download full resolution via product page](#)

Caption: Reaction scheme for the synthesis of 4-(diethoxymethyl)benzyl alcohol.

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of 4-(diethoxymethyl)benzyl alcohol from **4-(diethoxymethyl)benzaldehyde**.^[3]

Synthesis of 4-(Diethoxymethyl)benzyl Alcohol

Materials:

- **4-(Diethoxymethyl)benzaldehyde** (terephthalaldehyde mono(diethyl acetal)) (1.9 mL, 9.6 mmol)
- Methanol (35 mL)
- Sodium borohydride (1.1 g, 28.8 mmol)
- Water (50 mL)
- Ethyl acetate (100 mL)
- Brine
- Sodium sulfate

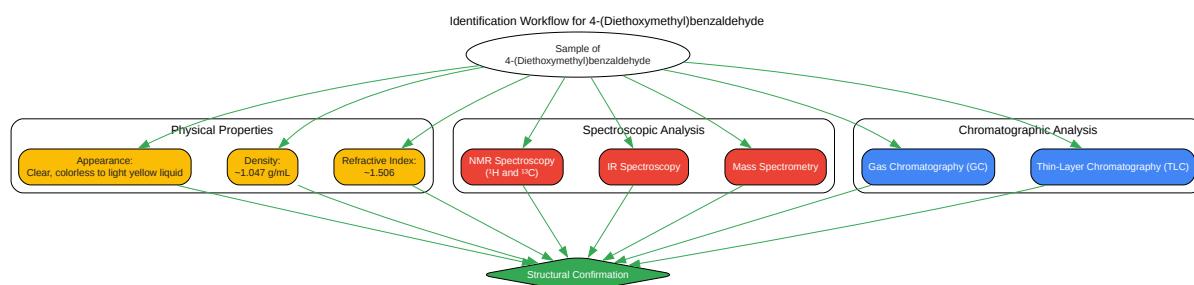
Procedure:

- To a solution of **4-(diethoxymethyl)benzaldehyde** (1.9 mL, 9.6 mmol) in methanol (35 mL), sodium borohydride (1.1 g, 28.8 mmol) was added while cooling the reaction vessel.^[3]
- After stirring for 5 minutes at room temperature, the reaction was quenched with water (50 mL).^[3]
- The mixture was extracted with ethyl acetate (2 x 50 mL).^[3]

- The combined organic extracts were washed with water and brine, dried over sodium sulfate, and concentrated in vacuo.[3]
- The final product, 4-(diethoxymethyl)benzyl alcohol, was obtained as a colorless oil (1.81 g, 90% yield).[3]

Logical Workflow for Compound Identification

The following diagram illustrates a logical workflow for the identification and characterization of **4-(Diethoxymethyl)benzaldehyde**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the identification and confirmation of **4-(Diethoxymethyl)benzaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. Page loading... [guidechem.com]
- 3. prepchem.com [prepchem.com]
- 4. 4-(Diethoxymethyl)benzaldehyde - Protheragen [protheragen.ai]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Diethoxymethyl)benzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630343#4-diethoxymethyl-benzaldehyde-synonyms-and-trade-names]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com